

Essential Safety and Operational Guidance for Handling (R)-PS210

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Compound of Interest

Compound Name: (R)-PS210

Cat. No.: B15607162

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(R)-PS210, identified by CAS number 1221962-86-2, is a potent and selective activator of phosphoinositide-dependent protein kinase 1 (PDK1).^{[1][2]} It is supplied as a crystalline solid and is intended for research use only, not for human or veterinary use.^{[1][3]} While some safety data sheets may classify it as non-hazardous, it is crucial to treat this compound as potentially hazardous until more comprehensive toxicological data is available.^{[3][4]} Adherence to strict safety protocols is therefore essential to ensure the well-being of laboratory personnel.

Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted for all procedures involving **(R)-PS210** to determine the appropriate level of personal protective equipment.^{[5][6]} The following table summarizes the recommended PPE for handling **(R)-PS210** in a laboratory setting.

Body Part	Personal Protective Equipment	Specifications and Usage
Eyes/Face	Safety Goggles with Side Shields or Face Shield	<p>Safety goggles are the minimum requirement.^{[5][7]} A face shield should be worn in addition to safety goggles when there is a significant risk of splashes, such as when handling bulk quantities or preparing solutions.^{[5][7][8]} All eye and face protection must meet ANSI Z87.1 standards.^{[5][7]}</p>
Hands	Chemical-Resistant Gloves	<p>Nitrile gloves are a common choice for handling chemicals in a research setting.^[9] For prolonged contact or when handling concentrated solutions, consider double-gloving or using thicker, heavy-duty gloves.^[5] Always inspect gloves for tears or punctures before use and change them immediately if contaminated.^[5]</p>
Body	Laboratory Coat	<p>A flame-resistant lab coat is recommended.^[7] The lab coat should be fully buttoned to provide maximum coverage.^[7]</p>
Respiratory	Respirator	<p>A NIOSH-approved respirator may be necessary if there is a risk of inhaling dust or aerosols, particularly when handling the solid form of the compound outside of a certified chemical fume hood.</p>

[4] The type of respirator and cartridge should be selected based on a formal risk assessment.

Feet

Closed-Toe Shoes

Open-toed shoes are strictly prohibited in the laboratory.[7]

[8] Shoes should be made of a non-porous material to protect against spills.

Operational and Disposal Plans

Handling Procedures:

- Engineering Controls: All work with **(R)-PS210**, especially when handling the solid powder, should be conducted in a certified chemical fume hood to minimize the risk of inhalation.[10]
- Solution Preparation: **(R)-PS210** is soluble in DMSO.[3] When preparing stock solutions, add the solvent to the solid slowly to avoid splashing.
- General Hygiene: Avoid eating, drinking, or applying cosmetics in the laboratory.[11] Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.[3]

First Aid Measures:

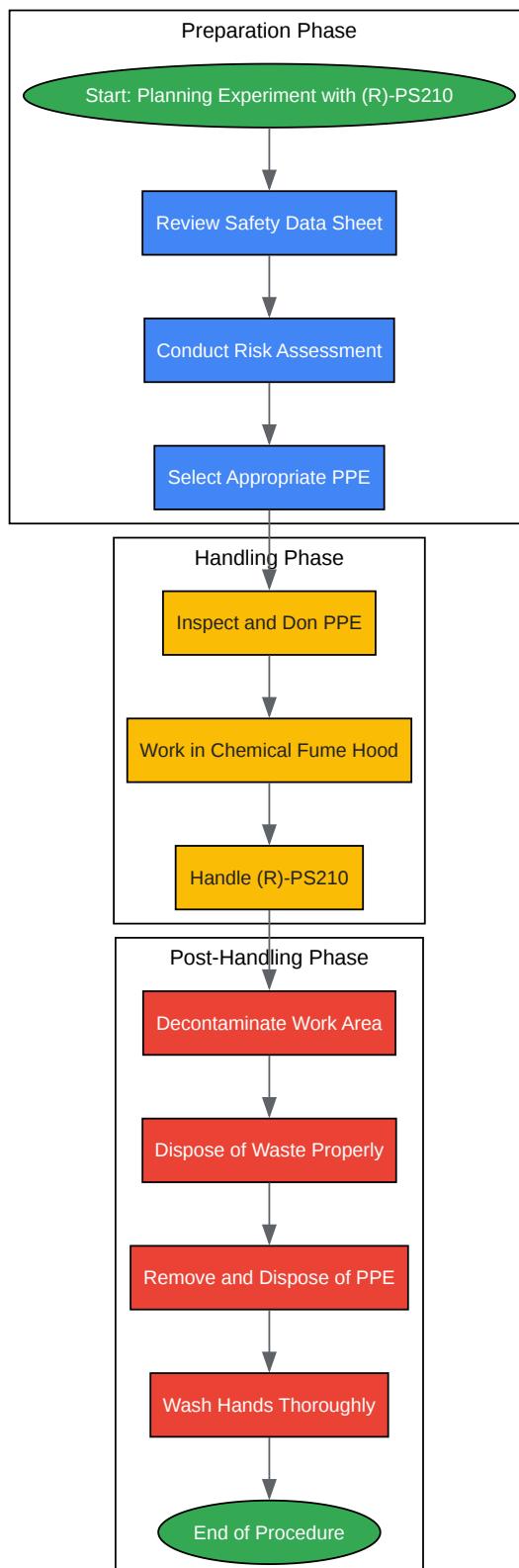
Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek prompt medical attention. [4]
Skin Contact	Remove contaminated clothing and wash the affected area thoroughly with soap and water. Seek medical attention if irritation develops. [4]
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention. [4]
Ingestion	Do NOT induce vomiting. Wash out the mouth with water and seek immediate medical attention. [4]

Disposal Plan:

- Waste Characterization: All waste containing **(R)-PS210** must be treated as hazardous chemical waste.
- Containerization: Dispose of solid waste and contaminated materials (e.g., gloves, weigh paper) in a designated, sealed, and clearly labeled hazardous waste container. Liquid waste should be collected in a separate, compatible, and labeled container.
- Regulatory Compliance: All chemical waste must be disposed of in accordance with local, state, and federal regulations.[\[12\]](#) Contact your institution's Environmental Health and Safety (EHS) department for specific guidance on waste disposal procedures.

Experimental Workflow for Safe Handling of **(R)-PS210**

The following diagram illustrates the logical workflow for ensuring safety when working with **(R)-PS210**.

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